

3,4,5-trimethylheptane chemical properties and structure

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Compound of Interest

Compound Name: 3,4,5-Trimethylheptane

Cat. No.: B1607198

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An In-depth Technical Guide to **3,4,5-Trimethylheptane**: Structure, Properties, and Analysis

Introduction

3,4,5-Trimethylheptane is a branched-chain alkane, a saturated hydrocarbon with the chemical formula $C_{10}H_{22}$.^{[1][2]} Its structure consists of a seven-carbon heptane backbone with three methyl group substituents located at the third, fourth, and fifth carbon atoms.^{[2][3]} As a member of the highly branched alkane family, this compound is of significant interest in organic chemistry for studying fundamental concepts such as stereochemistry and conformational analysis.^[3] Its well-defined structure and properties also make it a useful reference compound in analytical techniques like gas chromatography and mass spectrometry.^[2] Furthermore, it serves as a component in specialty chemicals and high-octane fuels.^[2] This guide provides a comprehensive overview of its chemical structure, physicochemical properties, and common experimental methodologies for its synthesis and analysis.

Chemical Structure and Identification

The molecular structure of **3,4,5-trimethylheptane** is characterized by its heptane chain and three methyl branches. A critical feature of this molecule is the presence of three chiral centers at carbons 3, 4, and 5.^[3] This chirality gives rise to multiple stereoisomers, including two achiral meso compounds and a chiral dl-pair of enantiomers.^[3] The complexity of these spatial arrangements makes **3,4,5-trimethylheptane** an excellent model compound for advanced stereochemical investigation and the development of enantioselective synthetic methods.^[3]

Key identifiers for **3,4,5-trimethylheptane** are summarized below:

- IUPAC Name: **3,4,5-trimethylheptane**[\[1\]](#)[\[4\]](#)
- CAS Registry Number: 20278-89-1[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Formula: C₁₀H₂₂[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)
- SMILES: CCC(C)C(C)C(C)CC[\[1\]](#)[\[5\]](#)[\[6\]](#)
- InChI Key: LJIBBYARMPSMT-UHFFFAOYSA-N[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Caption: 2D chemical structure of **3,4,5-trimethylheptane**.

Physicochemical and Spectroscopic Properties

The physical and chemical properties of **3,4,5-trimethylheptane** are documented across various chemical databases. These quantitative data are crucial for its application in research and industry.

Data Summary

The key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
Identifiers		
Molecular Formula	C ₁₀ H ₂₂	[1][2][4][5]
Molecular Weight	142.28 g/mol	[1][3][5][7]
Exact Mass	142.172150 Da	[1][7]
CAS Number	20278-89-1	[1][3][4]
Physical Properties		
Appearance	Colorless liquid	[2][5]
Boiling Point	162.2 - 164 °C	[2][6][8]
Melting Point	-53.99 °C	[2][9]
Density	~0.75 g/cm ³	[2][8]
Flash Point	44.1 ± 11.7 °C	[2][8]
Refractive Index	~1.41 - 1.42	[2][8]
Vapor Pressure	2.9 ± 0.1 mmHg at 25°C	[8]
Enthalpy of Vaporization	47.3 kJ/mol	[10]
Chromatographic Data		
Kovats Retention Index	945 - 947 (Standard non-polar column)	[1][11]
Computational Data		
XLogP3	4.8 - 5.52	[1][2][7][8]

Spectroscopic Data

High-resolution Nuclear Magnetic Resonance (NMR) spectroscopy is essential for the detailed structural and stereochemical elucidation of **3,4,5-trimethylheptane**.^[3] Techniques such as 2D Correlated Spectroscopy (COSY) are used to identify proton-proton couplings and unravel its complex spectrum.^[3] In mass spectrometry, the compound exhibits a fragmentation pattern

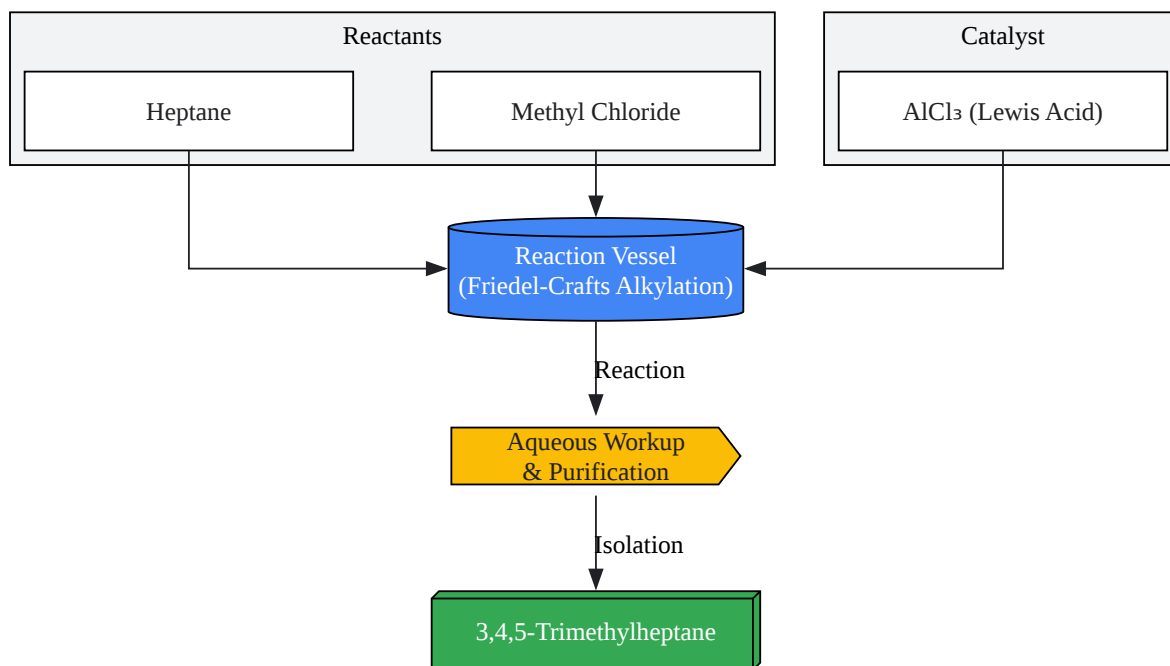
with prominent peaks at m/z values of 43, 57, and 85, which helps in identifying its branched structure.^[3]

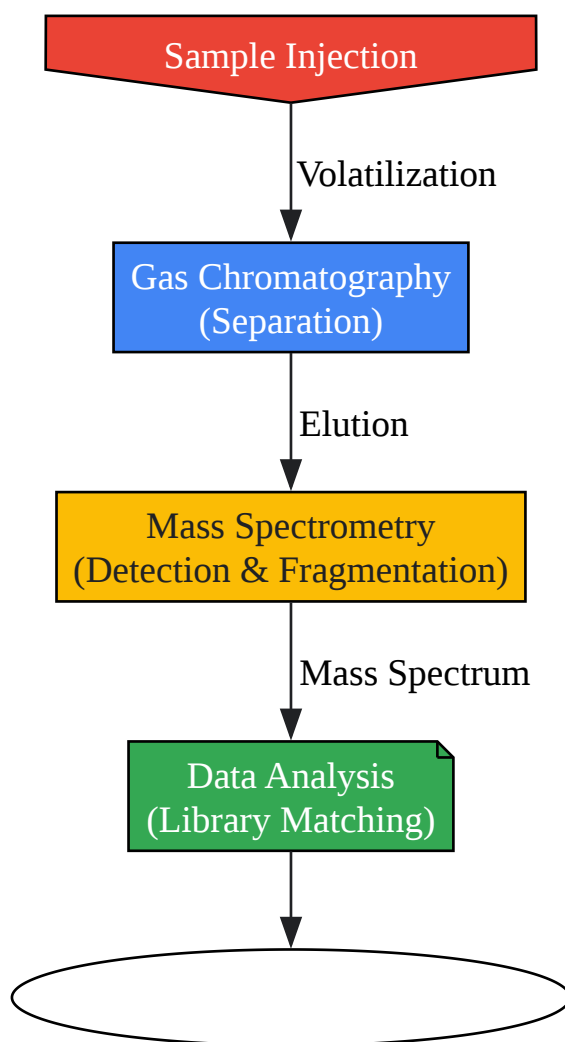
Experimental Protocols: Synthesis and Analysis

While specific, detailed synthesis procedures for **3,4,5-trimethylheptane** are not readily available in the surveyed literature, general and conceptual methods can be described.

Conceptual Synthesis Protocol: Friedel-Crafts Alkylation

A common approach for synthesizing branched alkanes like **3,4,5-trimethylheptane** is through Friedel-Crafts alkylation.^{[2][3]} This method involves the electrophilic substitution reaction where an alkyl halide (e.g., methyl chloride) reacts with an alkane backbone (heptane) in the presence of a strong Lewis acid catalyst, such as aluminum chloride (AlCl_3).^{[2][3]} The reaction proceeds via the formation of a carbocation that attacks the alkane chain.^[3]





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Phone: (601) 213-4426

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